

Essential Guide to the Safe Disposal of (R)-HTS-3

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Compound of Interest

Compound Name: (R)-HTS-3

Cat. No.: B10830602

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For researchers and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This document provides a comprehensive, step-by-step guide for the proper disposal of **(R)-HTS-3**, a potent and selective inhibitor of lysophosphatidylcholine acyltransferase 3 (LPCAT3). Adherence to these procedures is critical for personnel safety and environmental compliance.

(R)-HTS-3 is a research chemical and should be handled by trained professionals only. This product is not for human or veterinary use.^[1]

Key Compound Information

A summary of the essential physical and chemical properties of **(R)-HTS-3** is provided below. This information is vital for understanding the compound's characteristics during handling and disposal.

| Property | Value |
|-------------------|---|
| Formal Name | N-[(2R)-2-(dimethylamino)-2-phenylethyl]-3,5-difluoro-benzamide |
| CAS Number | 2771208-83-2[1][2][3] |
| Molecular Formula | C ₁₇ H ₁₈ F ₂ N ₂ O[1][3] |
| Formula Weight | 304.3 g/mol [1] |
| Purity | ≥98%[1] |
| Formulation | A 10 mg/ml solution in ethanol[1] |
| Solubility | Ethanol: 10 mg/ml[1] |
| Storage | -20°C[1] |

Immediate Safety and Handling Protocols

Before beginning any disposal procedure, it is crucial to wear appropriate personal protective equipment (PPE). All handling of **(R)-HTS-3** should be conducted in a well-ventilated area, preferably within a chemical fume hood.

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Safety glasses with side shields or chemical goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: Laboratory coat.

In the event of accidental exposure, follow these first-aid measures and seek immediate medical attention:

- If Inhaled: Move to fresh air.
- In Case of Skin Contact: Immediately wash with soap and plenty of water.
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes.

- If Swallowed: Do not induce vomiting. Rinse mouth with water.

Step-by-Step Disposal Procedure

The primary method for the disposal of **(R)-HTS-3** and its contaminated materials is through a licensed professional waste disposal service. Do not attempt to dispose of this chemical down the drain or in regular trash.

- Waste Segregation:
 - Solid Waste: Collect all solid waste contaminated with **(R)-HTS-3**, including unused product, empty vials, contaminated labware (e.g., weighing boats, pipette tips), and contaminated PPE, in a designated and clearly labeled hazardous waste container.[\[4\]](#)
 - Liquid Waste: Collect any solutions containing **(R)-HTS-3** in a separate, compatible, and clearly labeled hazardous waste container.[\[4\]](#) Do not mix with other incompatible waste streams.
- Container Management:
 - Use only approved, sealable, and non-reactive containers for waste collection.[\[4\]](#)[\[5\]](#)
 - Ensure containers are in good condition and are properly closed when not in use.[\[5\]](#)[\[6\]](#)
 - Label the waste container clearly with "**(R)-HTS-3** Waste," "Hazardous Waste," and any other identifiers required by your institution's Environmental Health and Safety (EHS) department.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Storage of Waste:
 - Store the hazardous waste container in a designated, well-ventilated, and secure area away from incompatible materials.
 - Follow your institution's guidelines for the maximum allowable accumulation time for hazardous waste.
- Arranging for Disposal:

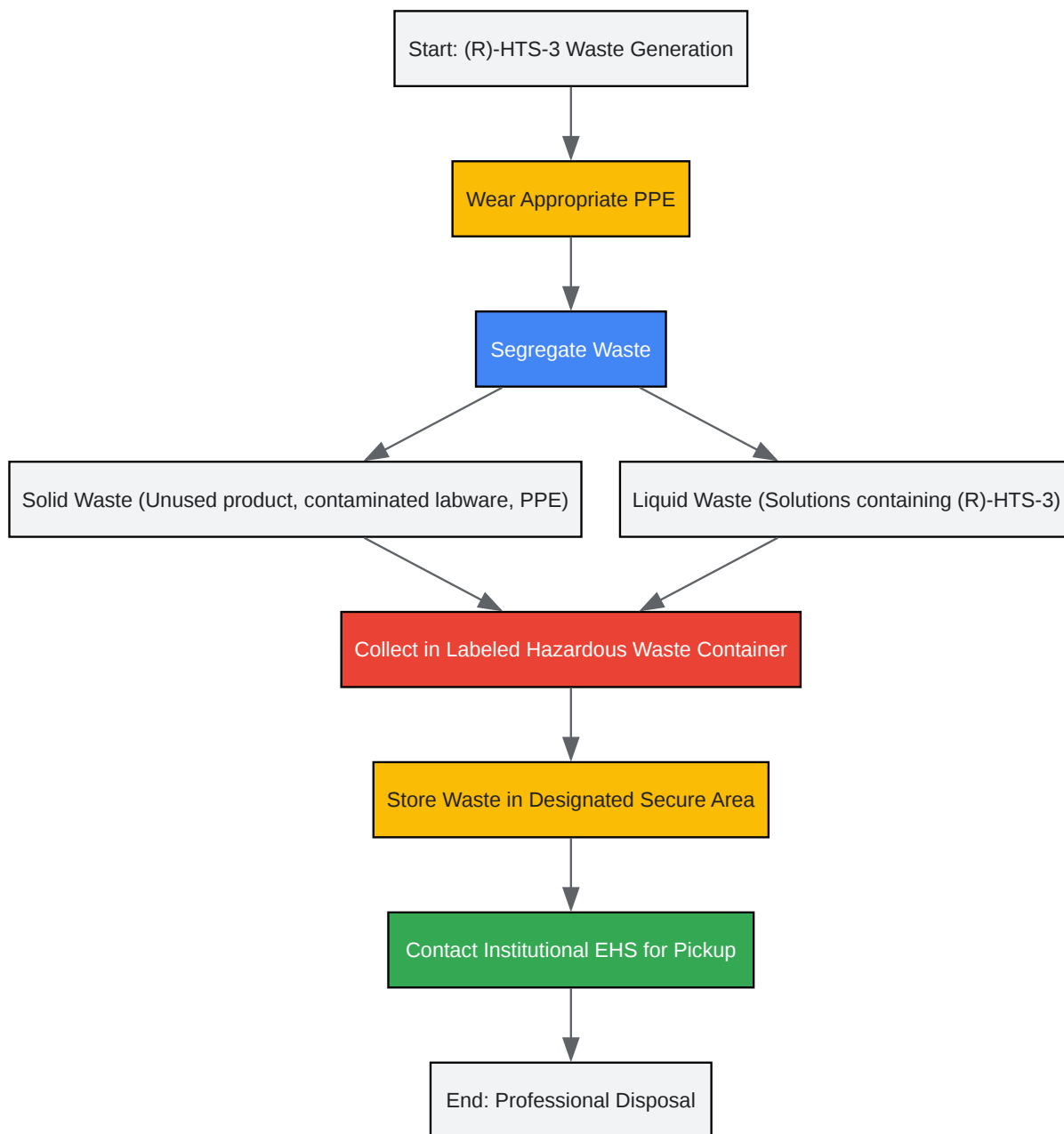
- Contact your institution's EHS department to schedule a pickup for the hazardous waste.
- Provide them with all necessary information about the waste, including the name of the chemical and the estimated quantity.

Experimental Protocols

Currently, there are no established experimental protocols for the chemical neutralization or deactivation of **(R)-HTS-3** at the laboratory level. Therefore, the mandated procedure is the collection and disposal of the chemical waste by a licensed and approved waste management facility.

Disposal Workflow Diagram

The following diagram illustrates the logical flow for the proper disposal of **(R)-HTS-3** waste in a laboratory setting.



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Caption: Disposal workflow for **(R)-HTS-3**.

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